

# Technical Guide to ICG-amine: Safety, Handling, and Experimental Protocols

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## Compound of Interest

Compound Name: ICG-amine

Cat. No.: B11929747

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This guide provides a comprehensive overview of the safe handling, storage, and experimental use of **ICG-amine**, a near-infrared fluorescent probe. Adherence to these guidelines is critical for ensuring personnel safety, maintaining reagent integrity, and achieving reliable, reproducible experimental outcomes.

## Chemical and Physical Properties

**ICG-amine** is a derivative of Indocyanine Green (ICG), a tricarbocyanine dye, which has been functionalized with a primary amine group. This amine group allows for covalent conjugation to molecules containing carboxyl groups (e.g., carboxylic acids) or aldehydes.<sup>[1][2]</sup> Its strong absorption and fluorescence in the near-infrared (NIR) spectrum make it an ideal tool for deep-tissue in vivo imaging applications.<sup>[1]</sup>

Table 1: Physicochemical Properties of **ICG-amine**




Property	Value	References
Appearance	Dark green solid	[1]
Molecular Weight	~1001.08 g/mol	[1]
Solubility	Soluble in DMSO and DMF	[1]
Excitation Max ( $\lambda_{ex}$ )	~789 nm	[1]
Emission Max ( $\lambda_{em}$ )	~814 nm	[1]

## Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for **ICG-amine** is not widely available, safety protocols can be established based on the SDS for the parent compound, Indocyanine Green (ICG), and general best practices for handling fluorescent dyes.[1][3][4] ICG is classified as an irritant.

Disclaimer: The following data is based on the parent compound, Indocyanine Green. The amine derivative may have altered reactivity or toxicity. A thorough risk assessment should be conducted before use.

Table 2: Hazard Identification and Classification (based on Indocyanine Green)

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation	 alt text	Warning	H315: Causes skin irritation
Eye Irritation	 alt text	Warning	H319: Causes serious eye irritation
Respiratory Irritation	 alt text	Warning	H335: May cause respiratory irritation

References for Table 2:[1][3][5]

## Handling, Storage, and Disposal

Proper handling and storage are paramount to maintain the stability and reactivity of **ICG-amine** and to ensure laboratory safety.[4]

### Personal Protective Equipment (PPE)

A comprehensive suite of PPE must be worn at all times when handling **ICG-amine** in its solid form or in solution.[6][7][8]

- **Eye/Face Protection:** Wear chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. A full-face shield is recommended when handling larger quantities or if there is a splash hazard.[5]
- **Hand Protection:** Use chemical-resistant nitrile gloves. Inspect gloves before use and change them immediately if contaminated.[1][7]
- **Body Protection:** A laboratory coat must be worn. Ensure it is fully buttoned. Long pants and closed-toe shoes are mandatory.[8]
- **Respiratory Protection:** Handle the solid powder in a certified chemical fume hood to avoid inhalation of dust particles.[9] If a fume hood is not available, a respirator with a dust filter may be necessary.

### Storage Conditions

**ICG-amine** is sensitive to light and moisture.

- **Unopened Vial:** Upon receipt, store the lyophilized powder at -20°C in a desiccated, dark environment.[1]
- **Stock Solutions:** Prepare stock solutions in anhydrous DMSO or DMF.[2] Aliquot into single-use volumes and store at -20°C, protected from light and moisture. Avoid repeated freeze-thaw cycles.[10]

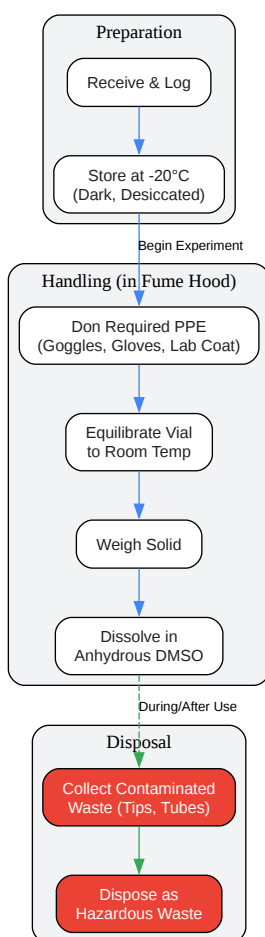
### Spill & Emergency Procedures

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[3][9]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[1][9]
- Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.[9]
- Spill (Solid): Avoid generating dust. Carefully sweep up the material and place it into a designated, sealed container for hazardous waste disposal. Clean the spill area thoroughly. [1]
- Spill (Liquid): Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal.[11]

## Waste Disposal

All waste contaminated with **ICG-amine** must be treated as hazardous chemical waste.

- Solid Waste: Collect unused powder, contaminated gloves, weigh boats, and pipette tips in a clearly labeled, sealed hazardous waste container.[7]
- Liquid Waste: Collect unused solutions in a labeled, sealed hazardous waste container.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations. This may involve incineration at a licensed chemical destruction facility.[1][3] Do not dispose of down the drain.[1]



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Caption: Safe handling workflow for **ICG-amine**.

## Experimental Protocols: Bioconjugation

The primary amine group on **ICG-amine** enables its conjugation to molecules containing carboxylic acids via carbodiimide chemistry.[12] The most common method utilizes a two-step reaction involving 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC or EDAC) and N-hydroxysuccinimide (NHS) or its water-soluble analog, Sulfo-NHS.[13][14][15] This process first activates the carboxyl group to form a semi-stable NHS ester, which then efficiently reacts with the primary amine of **ICG-amine** to form a stable amide bond.[14][16]

### Protocol: Two-Step EDC/Sulfo-NHS Coupling of **ICG-amine** to a Protein

This protocol describes the labeling of a protein (containing accessible carboxyl groups from aspartic or glutamic acid residues) with **ICG-amine**.

Materials:

- Protein to be labeled (in amine-free buffer, e.g., MES)
- **ICG-amine**
- EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- Sulfo-NHS (N-Hydroxysulfosuccinimide)
- Activation Buffer: 0.1 M MES, 0.5 M NaCl, pH 6.0
- Coupling Buffer: Phosphate-Buffered Saline (PBS), pH 7.2-7.5
- Quenching Solution (e.g., 1 M Tris-HCl or Hydroxylamine, pH 8.5)
- Anhydrous DMSO
- Desalting column (e.g., Sephadex G-25) for purification

Procedure:

#### Step 1: Activation of Protein Carboxyl Groups

- Prepare the protein solution at a concentration of 1-5 mg/mL in ice-cold Activation Buffer.
- Equilibrate EDC and Sulfo-NHS to room temperature immediately before use.
- Prepare fresh solutions of EDC and Sulfo-NHS in Activation Buffer or water.
- Add a molar excess of EDC and Sulfo-NHS to the protein solution. A starting point is a 10-fold molar excess of EDC and a 25-fold molar excess of Sulfo-NHS relative to the protein.
- Incubate the reaction for 15-30 minutes at room temperature with gentle mixing.

#### Step 2: Conjugation with **ICG-amine**

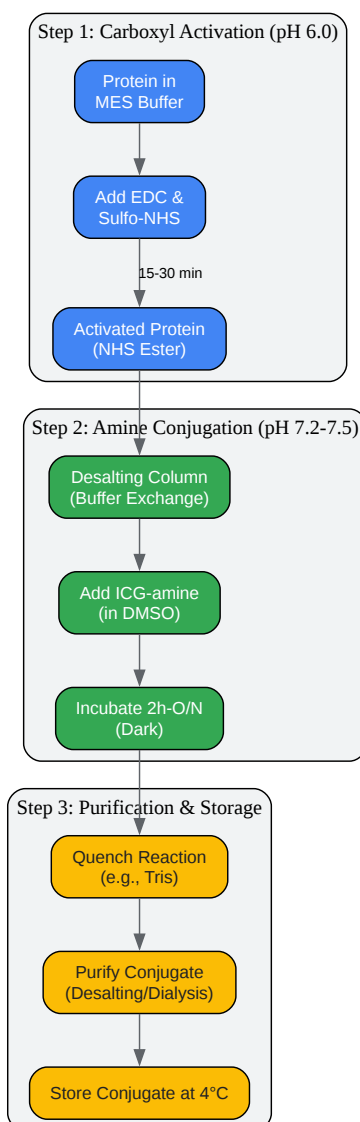
- While the activation reaction is proceeding, prepare a 10 mM stock solution of **ICG-amine** in anhydrous DMSO.
- Immediately after protein activation, purify the activated protein from excess EDC/Sulfo-NHS using a desalting column pre-equilibrated with ice-cold Coupling Buffer. This step also raises the pH to favor the amine reaction.
- Immediately add the **ICG-amine** stock solution to the purified, activated protein. A 10 to 20-fold molar excess of **ICG-amine** over the protein is a typical starting point. The final DMSO concentration should be kept below 10% to avoid protein denaturation.
- Incubate the conjugation reaction for 2 hours at room temperature or overnight at 4°C, protected from light.

### Step 3: Quenching and Purification

- Quench any unreacted NHS esters by adding the Quenching Solution to a final concentration of 10-50 mM. Incubate for 15-30 minutes at room temperature.
- Purify the **ICG-amine**-protein conjugate from unreacted dye and byproducts using a desalting column or dialysis, using PBS pH 7.4 as the buffer.
- Collect the colored fractions corresponding to the labeled protein.

### Step 4: Characterization

- Determine the degree of labeling (DOL) by measuring the absorbance of the purified conjugate at 280 nm (for protein) and ~789 nm (for **ICG-amine**).
- Store the final conjugate at 4°C, protected from light. For long-term storage, add a cryoprotectant and store at -20°C or -80°C.



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Caption: Experimental workflow for **ICG-amine** conjugation.

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